

Application Note: Purification of Methyl 3-hydroxy-2,2-dimethylpropanoate by Vacuum Distillation

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Compound of Interest

Compound Name: Methyl 3-hydroxy-2,2-dimethylpropanoate

Cat. No.: B147297

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Abstract

This application note provides a detailed protocol for the purification of **methyl 3-hydroxy-2,2-dimethylpropanoate** via vacuum distillation. This technique is essential for obtaining high-purity material, which is critical for its application as an intermediate in the synthesis of pharmaceuticals, liquid crystals, and specialty polymers. By reducing the operating pressure, the boiling point of the compound is lowered, mitigating the risk of thermal decomposition and improving the separation from less volatile impurities. This document outlines the necessary equipment, a step-by-step experimental procedure, and expected outcomes for researchers, scientists, and professionals in drug development and chemical synthesis.

Introduction

Methyl 3-hydroxy-2,2-dimethylpropanoate (CAS No. 14002-80-3), also known as methyl hydroxypivalate, is a valuable bifunctional molecule featuring both a hydroxyl group and a methyl ester.^[1] This structure allows for its versatile use as a building block in organic synthesis. The purity of this compound is paramount for subsequent reactions to ensure high yields and prevent the introduction of unwanted side products. Synthesis of **methyl 3-hydroxy-2,2-dimethylpropanoate** can result in impurities such as unreacted starting materials (e.g., 3-hydroxy-2,2-dimethylpropionic acid, methanol), residual catalysts, and byproducts from side reactions.

Vacuum distillation is a highly effective method for the purification of thermally sensitive compounds or those with high boiling points. By lowering the pressure of the system, the boiling point of the liquid is significantly reduced, allowing for distillation at a lower temperature. This minimizes the potential for decomposition and is particularly well-suited for the purification of **methyl 3-hydroxy-2,2-dimethylpropanoate**.

Physicochemical Properties

A summary of the key physical and chemical properties of **methyl 3-hydroxy-2,2-dimethylpropanoate** is provided in the table below. These parameters are critical for designing and monitoring the distillation process.

Property	Value	Reference
CAS Number	14002-80-3	[2]
Molecular Formula	C ₆ H ₁₂ O ₃	[1]
Molecular Weight	132.16 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point (Atmospheric)	177-178 °C at 740 mmHg	[2][3]
Estimated Boiling Point (Vacuum)	~75-80 °C at 10 mmHg	
Density	1.036 g/mL at 25 °C	[2][3]
Refractive Index (n _{20/D})	1.428	[2][3]

Experimental Protocol: Vacuum Distillation

This protocol details the purification of crude **methyl 3-hydroxy-2,2-dimethylpropanoate** using a standard laboratory vacuum distillation apparatus.

Materials and Equipment:

- Crude **methyl 3-hydroxy-2,2-dimethylpropanoate**

- Round-bottom flask (distilling flask)
- Claisen adapter
- Distillation head with thermometer adapter
- Thermometer
- Condenser
- Receiving flask(s)
- Vacuum adapter
- Vacuum pump (with a vacuum trap)
- Heating mantle with a stirrer
- Magnetic stir bar
- Glass wool and aluminum foil for insulation
- Vacuum grease
- Lab jack

Procedure:

- Apparatus Assembly:
 - Assemble the vacuum distillation apparatus as shown in the workflow diagram below. Ensure all glassware is clean, dry, and free of cracks.
 - Place a magnetic stir bar in the round-bottom flask.
 - Lightly grease all ground-glass joints to ensure a good seal.
 - Use a Claisen adapter to provide an extra neck for a capillary bleed or to prevent bumping.

- Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Connect the condenser to a water source, ensuring water flows in at the bottom and out at the top.
- Connect the vacuum adapter to a cold trap and then to the vacuum pump.
- Charging the Flask:
 - Charge the distilling flask with the crude **methyl 3-hydroxy-2,2-dimethylpropanoate**. Do not fill the flask more than two-thirds full to prevent bumping.
- Initiating the Distillation:
 - Begin stirring the contents of the flask.
 - Turn on the water to the condenser.
 - Slowly turn on the vacuum pump to gradually reduce the pressure in the system. The pressure should be monitored if a manometer is available.
 - Once the desired vacuum is achieved (e.g., ~10 mmHg), begin to gently heat the distilling flask using the heating mantle.
- Fraction Collection:
 - Observe the distillation. The first fraction to distill will likely be any low-boiling impurities. This forerun should be collected in a separate receiving flask and discarded.
 - As the temperature stabilizes at the boiling point of **methyl 3-hydroxy-2,2-dimethylpropanoate** at the given pressure (approximately 75-80 °C at 10 mmHg), switch to a clean receiving flask to collect the main fraction.
 - Maintain a steady distillation rate by carefully controlling the heat input. The temperature of the distilling vapor should remain constant during the collection of the pure fraction.

- If the temperature rises significantly after the main fraction has been collected, it indicates the presence of higher-boiling impurities. Stop the distillation at this point.
- Shutdown Procedure:
 - Remove the heating mantle and allow the distilling flask to cool.
 - Slowly and carefully vent the system to atmospheric pressure.
 - Turn off the vacuum pump.
 - Turn off the condenser water.
 - Disassemble the apparatus.

Safety Precautions:

- Always perform vacuum distillation behind a safety shield in a well-ventilated fume hood.
- Inspect all glassware for cracks or defects before use to prevent implosion under vacuum.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- Never heat a closed system. Ensure the system is under vacuum before heating begins.

Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the vacuum distillation process for the purification of **methyl 3-hydroxy-2,2-dimethylpropanoate**.



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- To cite this document: BenchChem. [Application Note: Purification of Methyl 3-hydroxy-2,2-dimethylpropanoate by Vacuum Distillation]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147297#purification-of-methyl-3-hydroxy-2-2-dimethylpropanoate-by-vacuum-distillation>

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